

Storage & Handling Guide for 6-Aminoindolin-2-one

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Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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The table below summarizes the key storage and handling information found for **6-Aminoindolin-2-one**.

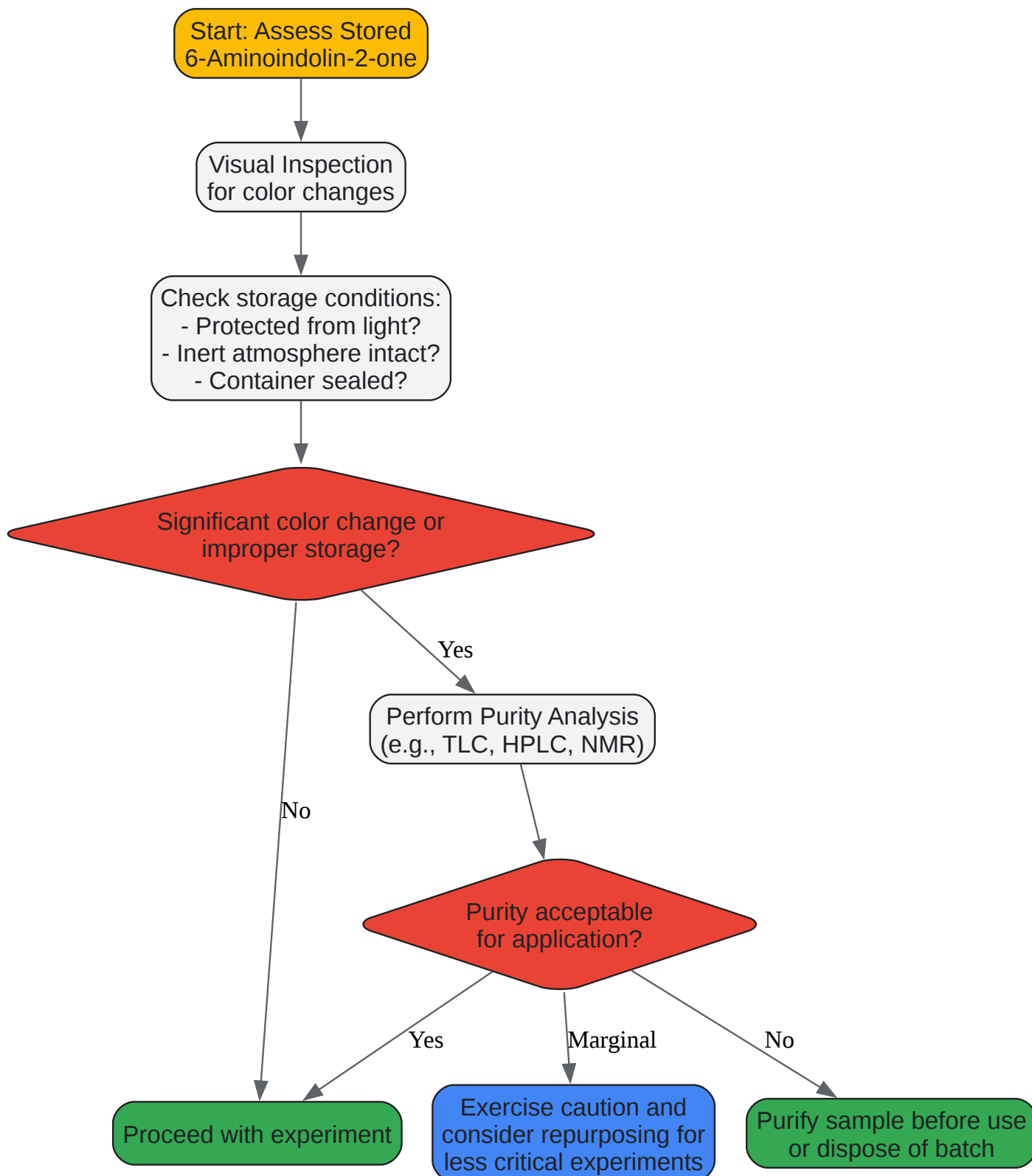
| Property | Specification / Recommendation |
|---------------------|--|
| Chemical Name | 6-Aminoindolin-2-one; 6-Amino-1,3-dihydro-2H-indol-2-one [1] |
| CAS Number | 150544-04-0 [1] |
| Molecular Formula | C ₈ H ₈ N ₂ O [1] |
| Molecular Weight | 148.16 g/mol [1] |
| Melting Point | 200 °C (decomposition) [1] |
| Storage Temperature | Room Temperature [1] |
| Atmosphere | Inert atmosphere [1] |
| Light Sensitivity | Keep in a dark place [1] |
| Hygroscopicity | Information not available |

Frequently Asked Questions

- **What is the recommended long-term storage condition for 6-Aminoindolin-2-one?** For long-term stability, it is recommended to store **6-Aminoindolin-2-one** in a cool, dry place, protected from light, and under an inert atmosphere (e.g., nitrogen or argon) [1]. This combination of conditions helps prevent degradation from exposure to air (oxidation) and light.
- **The chemical has changed color. Does this mean it has degraded?** Possibly. While the search results do not explicitly document color change as a sign of degradation for this specific compound, they note that the pure solid has a "Brown to black" appearance [1]. A significant darkening or further change in color from the original received state could indicate decomposition. It is advisable to assess its purity using analytical methods (like TLC or HPLC) before use in critical experiments.
- **Are there any specific handling precautions?** A full hazard assessment is not available in the search results. However, standard laboratory practices should be followed. It is prudent to avoid generating dust and aerosols, handle the substance in a well-ventilated area (such as a fume hood), and wear suitable protective equipment, including gloves and safety goggles [2].

Stability Assessment & Troubleshooting

The following workflow outlines a practical approach to assessing the suitability of **6-Aminoindolin-2-one** for your experiment.



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Supporting Experimental Protocols:

- **Thin-Layer Chromatography (TLC):** This is a quick method to check for degradation. Spot a small sample of the compound dissolved in a suitable solvent (e.g., methanol or ethyl acetate) on a TLC plate. Develop the plate with an appropriate mobile phase. The appearance of multiple spots, especially with a different R_f value from the main product, indicates the presence of impurities or degradation products.
- **Laboratory Purification - Recrystallization:** If degradation is suspected, small-scale recrystallization can be attempted. Dissolve the impure solid in a minimal volume of a hot solvent (like ethanol), allow it to cool slowly to room temperature or in an ice bath, and collect the purified crystals via filtration.

Important Limitations & Safety Notes

- **Incomplete Data:** The provided information is from chemical supplier catalogs and is not a substitute for a full safety data sheet (SDS). The SDS for **6-Aminoindolin-2-one** was not located in the search.
- **General Guidance:** The safety and handling measures cited are from an MSDS for a structurally similar compound (6-amino-5-fluoroindolin-2-one) and should be treated as a general guide only [2]. You must consult the specific SDS from your chemical supplier for authoritative safety information.
- **Data Age:** The core chemical property data is from 2018 and may not reflect the most recently available information [1].

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References

1. 2H-INDOL- 2 - ONE , 6 -AMINO-1,3-DIHYDRO- CAS#: 150544-04-0 [chemicalbook.com]
2. -amino-5-fluoroindolin- 6 - 2 - Safety Data Sheet one [chemicalbook.com]

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